

Physical and chemical properties of α -D-Glucose pentaacetate

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Compound of Interest

Compound Name: *alpha-D-Glucose pentaacetate*

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α -D-Glucose Pentaacetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

α -D-Glucose pentaacetate, a fully acetylated derivative of D-glucose, is a pivotal intermediate in carbohydrate chemistry and drug discovery. Its protected hydroxyl groups render it soluble in organic solvents and amenable to a variety of chemical transformations, making it an essential building block for the synthesis of complex carbohydrates, glycosides, and other glycoconjugates. This technical guide provides a comprehensive overview of the physical and chemical properties of α -D-glucose pentaacetate, detailed experimental protocols for its synthesis and characterization, and an exploration of its applications in scientific research and development.

Physicochemical Properties

α -D-Glucose pentaacetate is a white crystalline solid.^[1] Its key physical and chemical properties are summarized in the tables below, providing a consolidated reference for laboratory use.

Table 1: General and Physical Properties of α -D-Glucose Pentaacetate

Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₂₂ O ₁₁	[2][3]
Molecular Weight	390.34 g/mol	[2][4]
Appearance	White crystalline powder	[1][5]
Melting Point	109-115 °C	[3][6][7]
Boiling Point	472 °C at 760 mmHg (estimated)	[2][7]
Density	1.263 g/cm ³ (estimated)	[7]
Flash Point	>150 °C	[6]

Table 2: Solubility and Optical Properties of α -D-Glucose Pentaacetate

Property	Value	Reference(s)
Solubility in Water	< 5 g/L at 25°C; sparingly soluble	[1][6]
Solubility in Organic Solvents	Soluble in chloroform, diethyl ether, acetic acid; slightly soluble in ethanol.[1][6][8]	
Optical Rotation [α] _D ²⁰	+102.0 \pm 2.5° (c=5 in chloroform)	[3][9]
Optical Rotation [α] _D ²⁰	\geq +98° (c=1 in ethanol)	

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of α -D-glucose pentaacetate. Key spectral data are outlined below.

Table 3: Spectroscopic Data for α -D-Glucose Pentaacetate

Technique	Key Features and Peaks	Reference(s)
^1H NMR (400 MHz, CDCl_3)	δ (ppm): 6.33 (d, 1H, H-1), 5.47 (t, 1H, H-3), 5.12 (t, 1H, H-4), 5.11 (dd, 1H, H-2), 4.27 (dd, 1H, H-6a), 4.13 (m, 1H, H-5), 4.10 (dd, 1H, H-6b), 2.19, 2.10, 2.05, 2.03, 2.02 (s, 15H, 5 x OAc)	[10]
^{13}C NMR	Data available in spectral databases.	[11]
Infrared (IR)	Characteristic peaks for C=O (ester) stretching around 1750 cm^{-1} and C-O stretching.	[4][12]
Mass Spectrometry (MS)	Molecular Ion $[\text{M}]^+$: 390.1162. Fragmentation patterns correspond to the loss of acetyl groups.	[4][11]

Experimental Protocols

Synthesis of α -D-Glucose Pentaacetate

A common and effective method for the synthesis of α -D-glucose pentaacetate involves the acetylation of D-glucose using acetic anhydride with a catalyst.

Materials:

- D-glucose
- Sodium acetate (anhydrous)
- Acetic anhydride

- Methanol
- Ice water

Procedure:[[13](#)]

- Combine 5 g of D-glucose and 4 g of anhydrous sodium acetate in a 100 mL round-bottomed flask.
- Carefully add 25 mL of acetic anhydride to the flask.
- Heat the mixture to approximately 90°C for 90 minutes with occasional swirling to ensure thorough mixing.
- After cooling the flask, slowly and carefully pour the reaction mixture into a 500 mL beaker containing 250 mL of ice water while stirring.
- A white precipitate of crude α -D-glucose pentaacetate will form.
- Collect the crude product by vacuum filtration and wash it with cold water.
- Dry the crude product under vacuum for 10 minutes.

Recrystallization for Purification

To obtain high-purity α -D-glucose pentaacetate, recrystallization is performed.

Materials:

- Crude α -D-glucose pentaacetate
- Methanol
- Water

Procedure:[[13](#)]

- Dissolve the crude product in a minimal amount of a hot methanol-water mixture (approximately 1:2 ratio).

- Allow the solution to cool slowly to room temperature, and then cool further in an ice bath to promote complete precipitation.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold methanol-water solution.
- Dry the pure product on the vacuum filter for 10 minutes.
- The purity can be confirmed by measuring the melting point.

Chemical Reactivity and Stability

α -D-Glucose pentaacetate is a stable compound under recommended storage conditions.[14] It is incompatible with strong oxidizing agents and strong acids.[14] Hazardous decomposition products include carbon monoxide and carbon dioxide.[14] The primary reactivity of α -D-glucose pentaacetate lies in the selective deprotection of its acetyl groups, particularly at the anomeric position, which is a key step in the synthesis of glycosides.

Visualization of Experimental Workflow

The following diagrams illustrate the key experimental workflows described in this guide.



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Diagram 1: Synthesis Workflow of α -D-Glucose Pentaacetate.



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Diagram 2: Recrystallization Workflow for Purification.

Applications in Research and Development

α -D-Glucose pentaacetate serves as a versatile intermediate in organic synthesis. Its primary applications include:

- **Glycosylation Reactions:** After selective deprotection of the anomeric acetate, it can be converted into a glycosyl donor (e.g., a glycosyl bromide or trichloroacetimidate) for the synthesis of O-, N-, S-, and C-glycosides.
- **Synthesis of Complex Carbohydrates:** It is a fundamental starting material for the assembly of oligosaccharides and polysaccharides.
- **Drug Development:** Many biologically active molecules are glycosides, and α -D-glucose pentaacetate is a key precursor in the synthesis of these compounds.^[5]
- **Biochemical Probes:** It can be used as a model compound to study the stereochemistry of carbohydrates using techniques like Vibrational Circular Dichroism (VCD).

While α -D-glucose pentaacetate itself is not typically involved in cellular signaling pathways, its derivatives are crucial for creating molecules that can interact with and modulate biological systems. For instance, some studies have explored the insulinotropic action of glucose pentaacetate isomers.^[15]

Safety and Handling

α -D-Glucose pentaacetate is considered stable under normal storage conditions.^[14] It may cause skin sensitization. Standard laboratory safety precautions should be observed, including the use of personal protective equipment such as gloves and safety glasses.^[14] Avoid breathing dust.^[14] It should be stored in a cool, dry place away from incompatible materials like strong oxidizing agents and strong acids.^{[8][14]}

Conclusion

α -D-Glucose pentaacetate is a cornerstone of modern carbohydrate chemistry. Its well-defined physical and chemical properties, coupled with straightforward synthetic protocols, make it an indispensable tool for researchers and scientists. This guide provides the essential technical information required for the effective handling, characterization, and application of this

important compound in the pursuit of novel scientific discoveries and the development of new therapeutic agents.

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